

Technical Whitepaper: 3-Chloro-2-fluoro-6-iodobenzaldehyde

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Compound of Interest

Compound Name: 3-Chloro-2-fluoro-6-iodobenzaldehyde

CAS No.: 2244721-29-5

Cat. No.: B2436865

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CAS Number: 2244721-29-5 Role: Trifunctional Electrophilic Scaffold for Kinase Inhibitor Design^[1]

Part 1: Executive Summary

3-Chloro-2-fluoro-6-iodobenzaldehyde (CAS 2244721-29-5) is a high-value tris-substituted benzene derivative.^{[1][2]} Its structural uniqueness lies in the dense functionalization of the aromatic ring, featuring three distinct halogen atoms (Cl, F, I) positioned around a reactive aldehyde core.^[1] This "halogen dance" configuration allows medicinal chemists to execute orthogonal functionalization strategies—selectively manipulating one site without disturbing the others.^[1] It is primarily utilized as a pharmacophore building block in the synthesis of MEK inhibitors and other ATP-competitive kinase antagonists where the iodine atom facilitates biaryl coupling and the fluorine atom enables specific hydrophobic interactions or nucleophilic substitution.^[1]

Part 2: Chemical Identity & Physical Properties

The following data establishes the baseline identity for procurement and analytical verification.

Property	Specification
CAS Number	2244721-29-5
IUPAC Name	3-Chloro-2-fluoro-6-iodobenzaldehyde
Molecular Formula	C ₇ H ₃ ClFIO
Molecular Weight	284.45 g/mol
Appearance	Pale yellow to off-white solid
Melting Point	61–63 °C
Solubility	Soluble in DCM, THF, DMSO; insoluble in water
SMILES	<chem>O=CC1=C(I)C=CC(Cl)=C1F</chem>
InChI Key	QCASBRFHVKFMIE-UHFFFAOYSA-N

Part 3: Synthetic Pathway & Methodology

Expert Insight: The synthesis of this compound is non-trivial due to the crowding of the aromatic ring.^[1] The most robust industrial route employs Directed Ortho Lithiation (DoL), leveraging the strong directing power of the fluorine atom and the acidity of the C3-proton flanked by halogens.^[1]

Protocol: Directed Ortho-Lithiation (DoL)

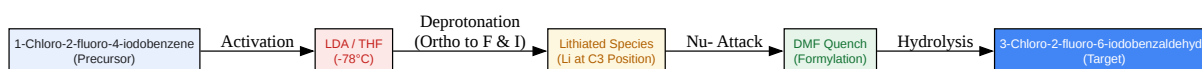
This protocol yields high regioselectivity (>95%) by exploiting the cooperative directing effects of the fluorine and iodine substituents.^[1]

Precursor: 1-Chloro-2-fluoro-4-iodobenzene Reagents: Lithium Diisopropylamide (LDA), Dimethylformamide (DMF), THF.^[1]

- Setup: Flame-dry a 3-neck round-bottom flask and purge with Argon. Charge with anhydrous THF and cool to -78°C.
- Deprotonation: Add LDA (1.1 equiv) dropwise.^[1] The presence of the Fluorine atom at C2 and Iodine at C4 acidifies the C3 proton (the position between them).^[1]

- Mechanistic Note: While Fluorine is a strong Ortho-Directing Group (ODG), the position between F and I is thermodynamically favored for lithiation due to the inductive withdrawal of both halogens (the "ortho-lithiation trap").^[1]
- Formylation: Stir for 1 hour at -78°C to ensure complete lithiation. Add anhydrous DMF (1.5 equiv) slowly. The lithiated species attacks the carbonyl of DMF.^[1]
- Hydrolysis: Warm the mixture to 0°C and quench with saturated aqueous NH₄Cl or dilute HCl. This hydrolyzes the hemiaminolate intermediate to release the aldehyde.^[1]
- Purification: Extract with ethyl acetate. The crude product is often purified via recrystallization from hexanes/EtOAc or silica gel chromatography to remove trace regioisomers.^[1]

Visualization: Synthesis Logic



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Figure 1: The regioselective synthesis pathway relies on the cooperative directing effects of Fluorine and Iodine to install the aldehyde at the crowded C3 position (which becomes C1 in the product numbering).

Part 4: Reactivity Profile & Strategic Applications

The value of **3-Chloro-2-fluoro-6-iodobenzaldehyde** lies in its Chemoselective Reactivity Hierarchy. It serves as a "switchboard" for building complex molecules.^[1]

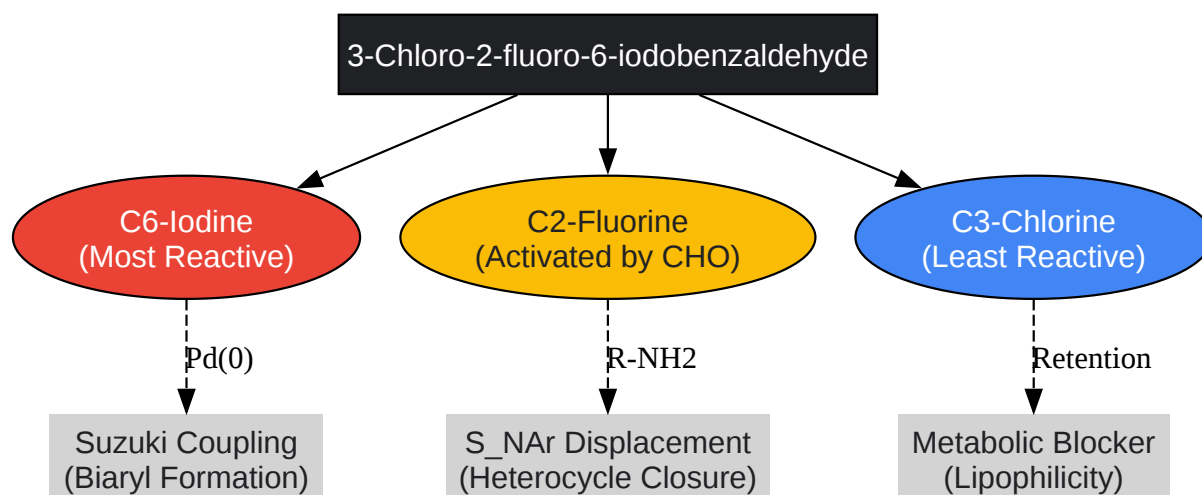
The Tri-Halogen Switch

Researchers can manipulate the three halogens sequentially based on their bond dissociation energies and electronic environments.^[1]

- Site A: Iodine (C6) - The "Entry Point"^[1]
 - Reactivity: Highest.

- Reaction: Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira).[1]
- Utility: Used to attach the main biaryl scaffold or extend the carbon skeleton.[1] The aldehyde group ortho to the iodine can also facilitate specific palladacycle intermediates.
- Site B: Fluorine (C2) - The "Nucleophilic Trap"[1]
 - Reactivity: Moderate (Activated).
 - Reaction: Nucleophilic Aromatic Substitution (S_NAr).[1]
 - Utility: The aldehyde at C1 is a strong electron-withdrawing group (EWG).[1] It activates the ortho-fluorine for displacement by amines or alkoxides, allowing for the formation of heterocycles like indazoles or quinazolines.[1]
- Site C: Chlorine (C3) - The "Silent Partner"[1]
 - Reactivity: Lowest.
 - Reaction: Buchwald-Hartwig amination (requires specialized ligands) or remains as a steric blocker.[1]
 - Utility: Often retained in the final drug molecule to fill hydrophobic pockets (lipophilic efficiency) or block metabolic oxidation sites on the ring.[1]

Visualization: Reactivity Hierarchy



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Figure 2: The reactivity map demonstrates the orthogonal nature of the three halogen substituents, enabling sequential, programmed synthesis.

Part 5: Handling & Safety Data[1]

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[1]
- Storage: Store under inert gas (Argon/Nitrogen) at 2–8°C. Aldehydes are prone to oxidation to benzoic acids upon prolonged exposure to air.[1]
- Stability: Light sensitive (due to C-I bond).[1] Keep container tightly closed and protected from light.[1]

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